

A Comprehensive Technical Guide to Nickel(II) Perchlorate Hexahydrate

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Compound of Interest

Compound Name: Nickel(II) perchlorate hexahydrate

Cat. No.: B7949596

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This guide provides an in-depth overview of the chemical and physical properties of **Nickel(II) perchlorate hexahydrate**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy access and comparison of key data points.

Chemical Identity and Properties

Nickel(II) perchlorate hexahydrate is an inorganic compound that presents as green, hygroscopic crystals.^{[1][2][3]} It is highly soluble in water and also shows solubility in various organic solvents.^{[1][4]} This compound is recognized for its role as a versatile reagent in chemical synthesis and materials science.

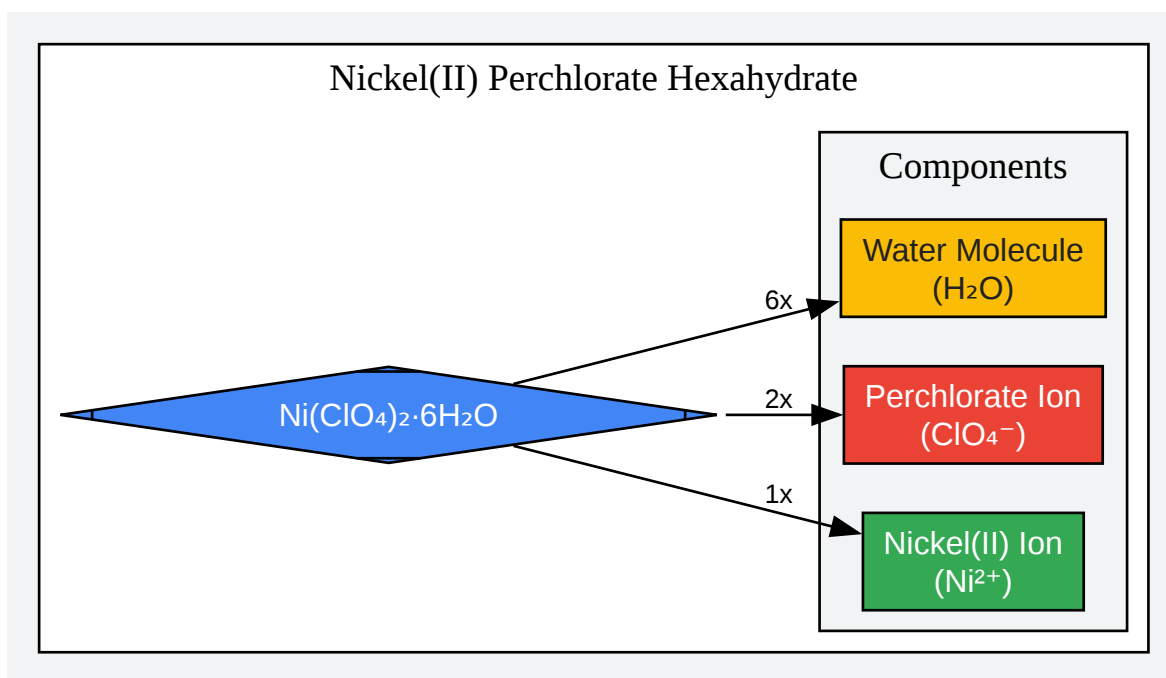
Quantitative Data Summary

The fundamental properties of **Nickel(II) perchlorate hexahydrate** are summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value
Molecular Formula	$\text{Ni}(\text{ClO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1][3][5][6]
Alternate Molecular Formula	$\text{Cl}_2\text{H}_{12}\text{NiO}_{14}$ [7][8][9]
Molecular Weight	365.68 g/mol [1][7][8]
CAS Number	13520-61-1 [1][5][6]
Appearance	Green crystals [1]
Melting Point	140 °C [4][6][7]

Structural Representation

The molecular structure of **Nickel(II) perchlorate hexahydrate** consists of a central nickel ion, two perchlorate ions, and six water molecules of hydration. The relationship between these components is visualized in the diagram below.



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